

Technical Support Center: Formamidinium Hydroiodide (FAI) Stability

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Compound of Interest

Compound Name: *Formamidinium Hydroiodide*

CAS No.: *879643-71-7*

Cat. No.: *B1342929*

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A Guide for Researchers, Scientists, and Drug Development Professionals

Welcome to the Technical Support Center for **Formamidinium Hydroiodide** (FAI). This resource is designed to provide in-depth technical guidance and troubleshooting for researchers encountering stability issues with FAI, a critical precursor in perovskite solar cell fabrication and a versatile reagent in organic synthesis. As Senior Application Scientists, we have compiled this guide based on field-proven insights and authoritative literature to help you navigate the challenges of working with this hygroscopic and reactive compound.

Part 1: Frequently Asked Questions (FAQs) - Understanding FAI Instability

This section addresses the most common questions regarding the stability of **Formamidinium Hydroiodide** in ambient conditions.

Question 1: My FAI powder has turned yellow/brownish. What is causing this discoloration and is the material still usable?

Answer: The yellow to brownish discoloration of FAI powder is a clear indicator of degradation. This is primarily caused by the oxidation of the iodide anion (I^-) to iodine (I_2) in the presence of oxygen and moisture.[1] The formamidinium cation itself can also undergo decomposition. The usability of the discolored FAI depends on the extent of degradation. For high-performance applications like perovskite solar cells, it is crucial to use high-purity, white FAI.[1] Impurities can act as charge traps and recombination centers, severely impacting device efficiency and stability. For less sensitive applications, the material might still be usable, but it is highly recommended to purify it before use.

Question 2: I've noticed a significant change in the performance of my perovskite solar cells fabricated with FAI, even though the powder looked fine. What could be the issue?

Answer: Inconsistent device performance, despite using visually acceptable FAI, often points to subtle degradation that isn't immediately obvious. **Formamidinium hydroiodide** is highly hygroscopic, meaning it readily absorbs moisture from the air.[1][2] This absorbed water can initiate degradation cascades even within a seemingly well-sealed container. Furthermore, exposure to light can accelerate degradation. The synergistic effect of humidity and oxygen is particularly detrimental, leading to the formation of undesired phases and defects in the perovskite film.[3][4]

Question 3: What are the primary degradation pathways of FAI under ambient conditions?

Answer: The degradation of FAI is a complex process influenced by several environmental factors. The main pathways include:

- **Hydrolysis:** In the presence of moisture, FAI can hydrolyze. The formamidinium cation is susceptible to hydrolysis, especially under non-neutral pH conditions.[1]
- **Oxidation:** The iodide anion is prone to oxidation by atmospheric oxygen, particularly when dissolved in water, forming various iodine oxide species like iodate (IO_3^-).[1][3] This process is often accelerated by light.
- **Thermal Decomposition:** At elevated temperatures, FAI can decompose into several products, including s-triazine, ammonia, and hydrogen cyanide.[1][5][6] While the decomposition temperature is relatively high (around 242 °C), prolonged exposure to moderate heat can still lead to gradual degradation.[2][7][8]

Below is a simplified diagram illustrating the key degradation triggers for FAI.



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